

# Essential Safety and Handling Guide for MS115 Conformal Coating Stripper

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## Compound of Interest

Compound Name: MS115  
Cat. No.: B15544521

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This document provides critical safety and logistical information for the handling and disposal of **MS115**, a conformal coating stripper. Adherence to these procedural guidelines is essential for ensuring laboratory safety and operational integrity.

**MS115** is a chemical formulation designed for the removal of cured epoxy, silicone, urethane, and acrylic conformal coatings from electronic circuitry and other surfaces.[1] Its primary components are N-Methyl-2-Pyrrolidone (NMP) and Butyrolactone.[2] While effective in its application, **MS115** presents several health hazards that necessitate stringent safety protocols.

## Hazard Identification and Personal Protective Equipment (PPE)

**MS115** is classified as a hazardous substance with the potential to cause skin irritation, serious eye damage, and respiratory irritation.[2] Prolonged or repeated exposure may lead to drowsiness, dizziness, and potential reproductive harm.[2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory when handling this product.

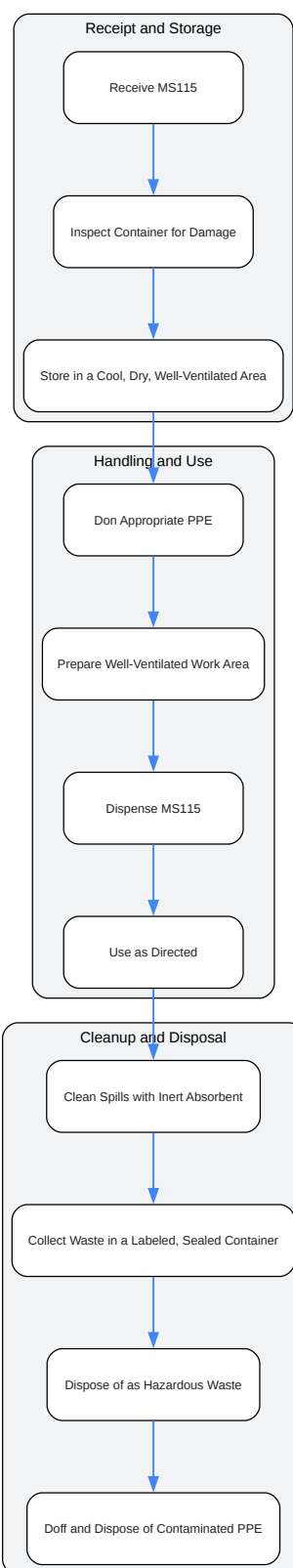
## Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or safety glasses with side shields.	Protects against splashes and vapors that can cause serious eye damage.[2]
Hand Protection	Impervious gloves (e.g., Butyl rubber, Nitrile rubber).	Prevents skin contact, which can cause irritation and absorption of harmful chemicals.[3][4]
Body Protection	Protective clothing, such as a lab coat or chemical-resistant apron.	Minimizes skin exposure to spills and splashes.
Respiratory Protection	NIOSH-approved respirator with an organic vapor cartridge.	Required in poorly ventilated areas or when vapor concentrations are high to prevent respiratory irritation.[2]

## Operational and Handling Protocol

A systematic approach to handling **MS115** is crucial to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps from receipt to disposal.

### Workflow for Handling MS115



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**Caption:** Standard operating procedure for the safe handling of **MS115**.

## Disposal Plan

All waste materials contaminated with **MS115**, including the chemical itself, used containers, and contaminated PPE, must be treated as hazardous waste.

Key Disposal Steps:

- Segregation: Do not mix **MS115** waste with other waste streams.
- Containment: Collect all **MS115** waste in a designated, leak-proof, and clearly labeled hazardous waste container. The label should include "Hazardous Waste," the name "**MS115**," and the associated hazards (e.g., Flammable, Toxic).
- Storage: Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company. Follow all federal, state, and local regulations for hazardous waste disposal.[2][3] It is the responsibility of the waste generator to determine if the disposal material is hazardous according to regulations.[5]

By adhering to these safety protocols and operational plans, researchers and scientists can mitigate the risks associated with handling **MS115** and maintain a safe and compliant laboratory environment.

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